

N-Chlorophthalimide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-Chlorophthalimide*

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Introduction

N-Chlorophthalimide, with the CAS Number 3481-09-2, is a versatile and reactive organic compound widely utilized in synthetic organic chemistry.^{[1][2][3]} It serves as a key reagent for chlorination and oxidation reactions, making it an invaluable tool in the synthesis of complex molecules, particularly in the pharmaceutical and agrochemical industries.^{[1][2][3]} This technical guide provides an in-depth overview of **N-Chlorophthalimide**, covering its properties, synthesis, applications, and safety considerations.

Physicochemical Properties

N-Chlorophthalimide is a white to off-white crystalline powder.^{[1][2][3]} Its fundamental physical and chemical properties are crucial for designing reaction protocols and ensuring proper handling and storage.

Property	Value	Source(s)
CAS Number	3481-09-2	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₈ H ₄ ClNO ₂	[1] [2] [3] [4] [5] [6]
Molecular Weight	181.58 g/mol	[1] [2] [3] [4] [5] [6]
Appearance	White to off-white crystalline powder	[1] [2] [3]
Melting Point	184-198 °C	[1] [2] [3] [4] [5] [7]
Boiling Point	315.1 ± 25.0 °C (Predicted)	[4] [7]
Density	1.56 ± 0.1 g/cm ³ (Predicted)	[1] [4] [7]
Purity	≥ 95% (HPLC)	[1]
Synonyms	2-Chloroisindoline-1,3-dione, NCP, Chlorophthalimide	[1] [2] [4]

Safety and Hazard Information

N-Chlorophthalimide is classified as an irritant and requires careful handling.

Hazard Identification	GHS Classification	Precautionary Statements
Pictogram	GHS07 (Exclamation Mark)[4]	P261, P264, P271, P280, P302+P352, P305+P351+P338[4][5][6][8]
Signal Word	Warning[4][5][6][8]	
Hazard Statements	H315: Causes skin irritation[5] [6][8][9]H319: Causes serious eye irritation[5][6][8][9]H335: May cause respiratory irritation[5][6][8][9]	
Hazard Codes	Xi (Irritant)[4][7]	
Risk Statements	36/37/38: Irritating to eyes, respiratory system and skin[4] [7]	
Safety Statements	26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.36: Wear suitable protective clothing.[4] [7]	

Experimental Protocols: Synthesis of N-Chlorophthalimide

Several methods exist for the synthesis of **N-Chlorophthalimide**. A common and effective laboratory-scale preparation involves the chlorination of an alkali metal salt of phthalimide.

Method 1: Chlorination of Potassium Phthalimide

This process involves the reaction of potassium phthalimide with chlorine gas in a non-aqueous solvent.

Materials:

- Potassium phthalimide
- Carbon tetrachloride (or another suitable halogenated aliphatic hydrocarbon like methylene chloride)[[10](#)][[11](#)]
- Chlorine gas

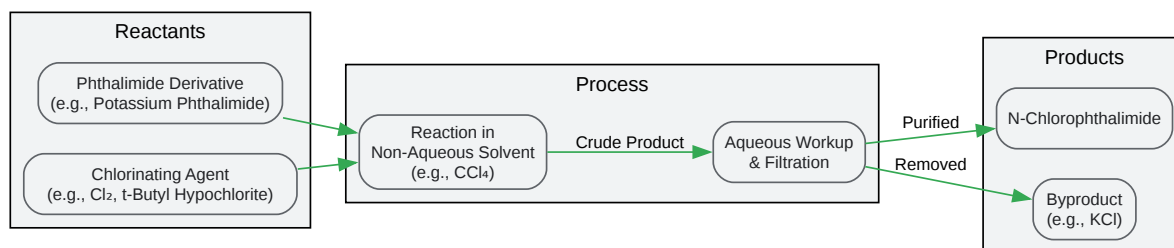
Procedure:

- Saturate 100 mL of carbon tetrachloride with chlorine gas at a temperature of 0-5 °C.[[10](#)]
- To this solution, add 5 grams (27 mmoles) of potassium phthalimide. This will form a yellow-green suspension.[[10](#)]
- Allow the suspension to warm to room temperature and stir for 60-90 minutes.[[10](#)]
- Remove the solvent in vacuo. A white solid will remain.
- Add approximately 100 mL of water to the solid residue.
- Filter the mixture to collect the solid product.
- Wash the collected solid with water and dry it under a vacuum to yield **N-Chlorophthalimide**. [[10](#)]

The reaction is equimolar, meaning one mole of chlorine is consumed for each mole of the alkali metal salt of phthalimide.[[11](#)] The **N-chlorophthalimide** product dissolves in the reaction mixture, while the byproduct, potassium chloride, precipitates out.[[11](#)]

Method 2: Using t-Butyl Hypochlorite

N-Chlorophthalimide can also be synthesized by reacting phthalimide with t-butyl hypochlorite in the presence of water and t-butyl alcohol.[[5](#)][[8](#)]



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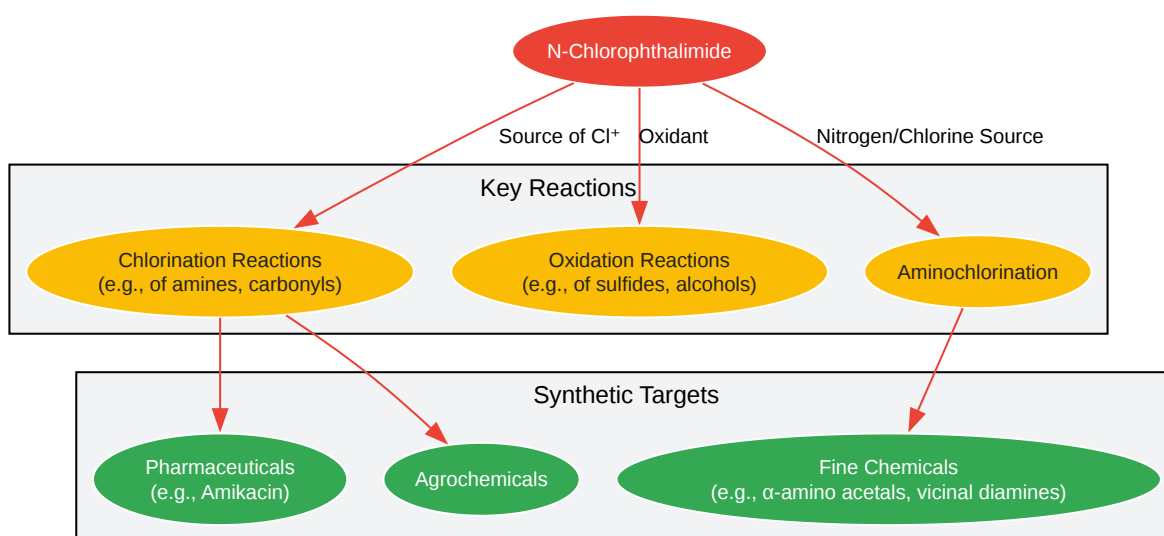
Caption: General workflow for the synthesis of **N-Chlorophthalimide**.

Applications in Organic Synthesis

N-Chlorophthalimide is a valuable reagent due to its ability to act as a source of "positive chlorine."^[11] This reactivity makes it a key component in various synthetic transformations.

- Chlorinating Agent:** **N-Chlorophthalimide** is widely used to introduce chlorine atoms into organic molecules. It is considered a mild and efficient chlorinating reagent, particularly in reactions such as the Gassman ortho-alkylation of aromatic amines for the synthesis of 3-(methylthio)oxindoles.^{[5][8]}
- Oxidizing Agent:** In anhydrous acetic acid, **N-Chlorophthalimide** serves as a useful oxidizing reagent for direct titrimetric analyses.^{[5][8]}
- Synthesis of Nitrogen-Containing Compounds:** It is employed in the synthesis of a variety of important organic structures, including:
 - α -amino acetals^{[4][5][12]}
 - α -amino nitro compounds^{[4][5][12]}
 - Vicinal diamines^{[4][5][12]}
 - α,β -unsaturated vicinal haloamino nitro compounds^[5]

4. Pharmaceutical and Agrochemical Intermediates: Its role as a chlorinating and oxidizing agent makes it a crucial intermediate in the production of pharmaceuticals and agrochemicals. [1][3] For instance, it is involved in the production of Amikacin, an aminoglycoside antibiotic. [2]



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Caption: Reactivity and applications of **N-Chlorophthalimide** in synthesis.

Handling and Storage

Handling:

- Handle in accordance with good industrial hygiene and safety practices. [13]
- Use personal protective equipment, including gloves, eye shields, and a dust mask (type N95 or equivalent). [5][6][8]
- Avoid dust formation and breathing in dust, vapors, mist, or gas. [13]
- Ensure adequate ventilation in the work area. [13]
- Wash hands thoroughly after handling. [13]

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.
- The material is sensitive to moisture and should be stored under an inert gas (nitrogen or argon) at 2-8°C.[4][13]
- Store locked up.[13]

In case of accidental exposure, follow standard first-aid measures. If inhaled, move the person to fresh air.[13] In case of skin or eye contact, rinse thoroughly with plenty of water.[13] Seek medical attention if irritation persists.

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